

# Essential Safety and Logistical Information for **JK184**

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## **Compound of Interest**

Compound Name: **JK184**

Cat. No.: **B1672961**

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This document provides procedural guidance for the proper handling and disposal of **JK184**, a potent Hedgehog (Hh) pathway inhibitor. The information is intended for researchers, scientists, and drug development professionals to ensure laboratory safety and proper chemical management.

## Chemical and Physical Properties of JK184

A summary of the key quantitative data for **JK184** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	<chem>C19H18N4OS</chem>	<a href="#">[1]</a>
Molecular Weight	350.44 g/mol	<a href="#">[1]</a>
Purity	>99%	<a href="#">[1]</a>
Form	Solid	<a href="#">[1]</a>
Solubility in DMSO	100 mM	<a href="#">[1]</a>
Solubility in Ethanol	25 mM	<a href="#">[1]</a>
Short-term Storage	+4°C	<a href="#">[1]</a>
Long-term Storage	+4°C (up to 12 months)	<a href="#">[1]</a>
CAS Number	315703-52-7	<a href="#">[1]</a>

## Proper Disposal Procedures for JK184

As a specific Safety Data Sheet (SDS) for **JK184** is not readily available, the following disposal procedures are based on general best practices for research-grade chemical compounds and information from SDSs of other Hedgehog pathway inhibitors, such as Sonidegib.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all federal, state, and local regulations.

### Step-by-Step Disposal Plan:

- Waste Identification and Segregation:
  - Treat all **JK184** waste, including pure compound, contaminated labware (e.g., pipette tips, vials, gloves), and solutions, as hazardous chemical waste.
  - Do not mix **JK184** waste with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Containerization:

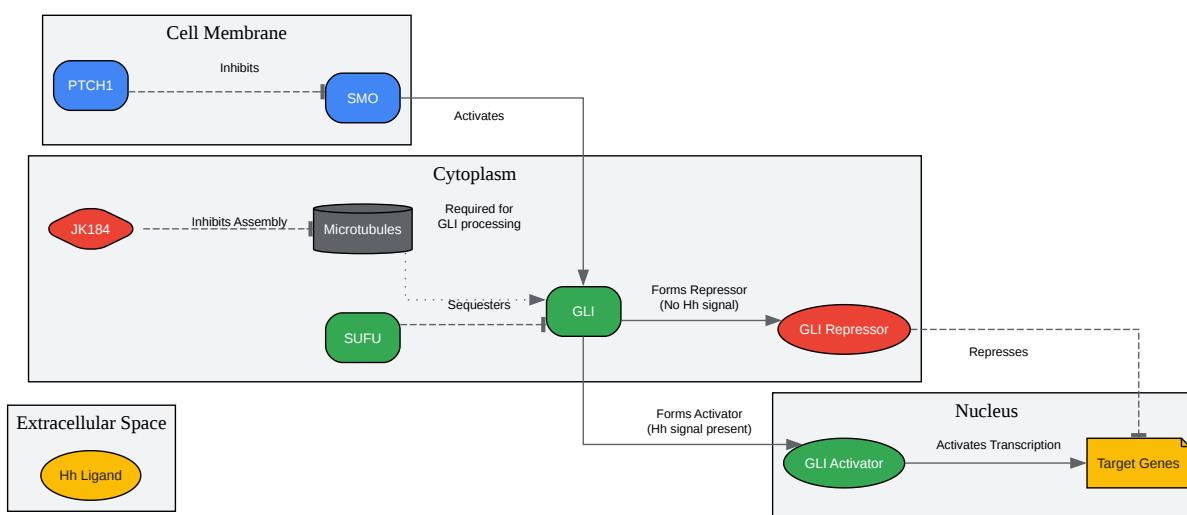
- Use a dedicated, properly labeled, and leak-proof container for all **JK184** waste.
- The container should be made of a material compatible with the solvents used to dissolve **JK184** (e.g., DMSO, ethanol).
- The label should clearly indicate "Hazardous Waste," "**JK184**," and list all components of the waste, including solvents.
- Storage of Waste:
  - Store the waste container in a designated, secure area, away from incompatible materials.
  - The storage area should be well-ventilated.
- Arranging for Disposal:
  - Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
  - Disposal of **JK184** should be conducted by a licensed hazardous material disposal company.[\[2\]](#)
  - The recommended method of disposal for similar compounds is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)[\[5\]](#)

#### Important Considerations:

- Unknown Hazards: The toxicological and ecological properties of **JK184** have not been fully investigated.[\[4\]](#) Therefore, it should be handled with the utmost caution, assuming it is a potent and hazardous substance.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **JK184** and its waste.
- Spill Management: In the event of a spill, follow your laboratory's established spill cleanup procedures for potent compounds. Absorb the spill with an inert material and collect it in a sealed container for disposal as hazardous waste.

# Hedgehog Signaling Pathway and JK184's Mechanism of Action

**JK184** is an inhibitor of the Hedgehog (Hh) signaling pathway. The diagram below illustrates the canonical Hh signaling pathway and the point of inhibition by **JK184**.



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Caption: Hedgehog signaling pathway and the inhibitory action of **JK184**.

This diagram illustrates that in the absence of a Hedgehog (Hh) ligand, the Patched1 (PTCH1) receptor inhibits Smoothened (SMO). This leads to the processing of GLI transcription factors into their repressor form (GLI-R). When an Hh ligand binds to PTCH1, the inhibition of SMO is relieved, leading to the formation of the activator form of GLI (GLI-A), which then translocates

to the nucleus to activate target gene expression. **JK184** inhibits this pathway by interfering with microtubule assembly, which is crucial for the proper function and trafficking of GLI proteins.

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